

Standard Operating Procedure for Monononadecanoin Stock Solution

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Compound of Interest

Compound Name: Monononadecanoin

Cat. No.: B13444868

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This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of **Monononadecanoin** stock solutions. **Monononadecanoin** is a high-purity monoacylglycerol used as an analytical standard and in various research applications. Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Product Information and Physical Properties

Monononadecanoin is a saturated monoacylglycerol with the following properties:

Property	Value	Reference
Chemical Name	Glyceryl monononadecanoate	[1] [2]
Synonyms	MG (19:0)	[2]
CAS Number	112340-30-4	[1] [2]
Molecular Formula	C22H44O4	[1] [2]
Molecular Weight	372.58 g/mol	[1] [2]
Physical State	Solid	[2]
Purity	≥99.0% (GC)	[1]
Storage Temperature	Freezer (-20°C)	[2]

Health and Safety Precautions

Before handling **Monononadecanoin**, it is essential to review the Safety Data Sheet (SDS). Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, a lab coat, and chemical-resistant gloves. All procedures involving organic solvents should be performed in a certified chemical fume hood.

Recommended Solvents for Stock Solution Preparation

Based on the properties of long-chain monoacylglycerols, the following solvents are recommended for preparing **Monononadecanoin** stock solutions. The choice of solvent will depend on the intended downstream application.

Solvent	Suitability	Notes
Chloroform	Highly Recommended for initial solubilization and long-term storage of the primary stock solution.	Minimizes degradation and is suitable for most analytical techniques.[3][4]
Ethanol	Recommended for applications where chloroform is not suitable, such as cell-based assays.	May require gentle warming to fully dissolve the compound.[5]
Dimethyl Sulfoxide (DMSO)	Recommended for preparing concentrated stocks for dilution in aqueous media for in vitro experiments.	Use high-purity, anhydrous DMSO to avoid degradation of the compound.[5]

Experimental Protocols

Preparation of a 10 mg/mL Primary Stock Solution in Chloroform

This protocol describes the preparation of a 10 mg/mL primary stock solution of **Monononadecanoin** in chloroform. This concentrated stock can be used for preparing working standards for chromatography or for serial dilutions.

Materials:

- **Monononadecanoin** (solid)
- High-purity chloroform (ACS grade or higher)
- Analytical balance
- Glass vial with a Teflon-lined screw cap (e.g., 2 mL or 5 mL)
- Volumetric flask (Class A)
- Glass pipettes or syringes

- Vortex mixer
- Argon or nitrogen gas

Procedure:

- Equilibration: Allow the container of **Monononadecanoin** to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh 10 mg of **Monononadecanoin** using an analytical balance and transfer it to a clean, dry glass vial.
- Solubilization: Add a small volume of chloroform (e.g., 0.5 mL) to the vial.
- Dissolution: Gently vortex the vial until the solid is completely dissolved. If necessary, sonication in a water bath for a few minutes can aid dissolution.
- Volume Adjustment: Quantitatively transfer the dissolved solution to a 1 mL volumetric flask. Rinse the vial with small aliquots of chloroform and add the rinsings to the volumetric flask to ensure all the compound is transferred. Carefully add chloroform to the flask until the bottom of the meniscus reaches the calibration mark.
- Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the final stock solution to a glass vial with a Teflon-lined cap. Purge the headspace of the vial with an inert gas (argon or nitrogen) to displace oxygen and prevent oxidation.^[6]
- Labeling: Clearly label the vial with the compound name, concentration, solvent, preparation date, and initials of the preparer.
- Storage Conditions: Store the primary stock solution at -20°C in the dark.^{[4][6]}

Preparation of a 1 mg/mL Working Solution in Ethanol for Cell-Based Assays

This protocol is suitable for preparing a working solution of **Monononadecanoin** in ethanol for use in cell culture experiments.

Materials:

- 10 mg/mL **Monononadecanoin** primary stock solution in chloroform
- Anhydrous ethanol (200 proof)
- Glass vials with Teflon-lined screw caps
- Inert gas (argon or nitrogen)
- Water bath

Procedure:

- **Aliquoting Primary Stock:** Transfer a calculated volume of the 10 mg/mL primary stock solution in chloroform to a clean glass vial. For example, to prepare 1 mL of a 1 mg/mL working solution, transfer 100 μ L of the primary stock.
- **Solvent Evaporation:** Evaporate the chloroform under a gentle stream of inert gas (argon or nitrogen) in a chemical fume hood.
- **Addition of Ethanol:** Once the chloroform has completely evaporated, add the desired volume of anhydrous ethanol to the vial (e.g., 1 mL for a 1 mg/mL solution).
- **Dissolution:** Gently warm the vial in a water bath (not exceeding 37°C) and vortex until the lipid is fully dissolved.
- **Storage:** Purge the headspace with inert gas, cap the vial tightly, and store at -20°C. It is recommended to prepare fresh working solutions for each experiment or use within a short period.

Storage and Stability

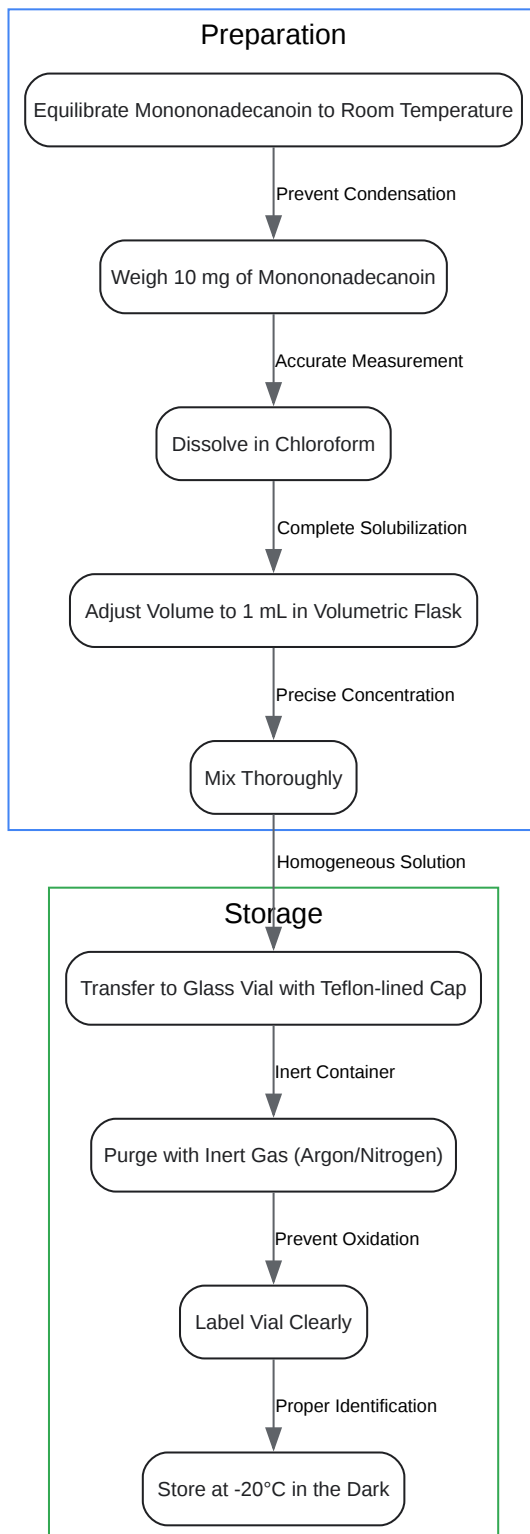
Proper storage is critical to maintain the integrity of **Monononadecanoin** stock solutions.

- **Primary Stock (in Chloroform):** When stored at -20°C in a tightly sealed glass vial with a Teflon-lined cap and protected from light, the chloroform stock solution is stable for several months to a year.^[4] Avoid repeated freeze-thaw cycles.
- **Working Solutions (in Ethanol or DMSO):** These solutions are generally less stable than the chloroform stock. It is recommended to prepare them fresh from the primary stock before use. If storage is necessary, store at -20°C and use within a few weeks.
- **Aqueous Solutions:** **Monononadecanoïn** is sparingly soluble in aqueous solutions. Preparing dilutions in aqueous buffers from an organic stock should be done immediately before use, as the compound may precipitate out of solution over time. We do not recommend storing aqueous solutions for more than one day.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing the **Monononadecanoïn** primary stock solution.

Workflow for Monononadecanoin Stock Solution Preparation



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Caption: Workflow for preparing a **Monononadecanoin** primary stock solution.

This detailed SOP, including the provided protocols and storage guidelines, will help ensure the consistent and accurate use of **Monononadecanoin** in your research endeavors.

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